

Technical Guide: Spectroscopic Characterization of 2,4'-Dichlorochalcone

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Compound of Interest

Compound Name: 2,4'-Dichlorochalcone

CAS No.: 19672-60-7

Cat. No.: B020377

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Executive Summary

This technical guide provides a comprehensive spectroscopic analysis of **2,4'-Dichlorochalcone** (CAS: 19672-60-7), a pharmacologically significant scaffold in drug discovery.^[1] Chalcones (1,3-diaryl-2-propen-1-ones) are precursors for flavonoids and isoxazoles, exhibiting anti-inflammatory, anticancer, and antimicrobial properties.^[1]

This document synthesizes data for the specific isomer (E)-1-(4-chlorophenyl)-3-(2-chlorophenyl)prop-2-en-1-one, detailing its synthesis via Claisen-Schmidt condensation, followed by in-depth characterization using Nuclear Magnetic Resonance (NMR), Infrared Spectroscopy (FT-IR), and Mass Spectrometry (MS).

H &

C NMR), Infrared Spectroscopy (FT-IR), and Mass Spectrometry (MS).

Synthesis & Experimental Protocol

The synthesis of **2,4'-Dichlorochalcone** relies on the Claisen-Schmidt condensation, a base-catalyzed aldol condensation between a benzaldehyde derivative and an acetophenone

derivative.[1]

Reaction Mechanism[1]

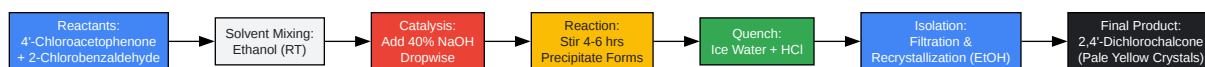
- Reactant A: 4'-Chloroacetophenone (Provides the enolate).[1]
- Reactant B: 2-Chlorobenzaldehyde (Electrophile).[1]
- Catalyst: Sodium Hydroxide (NaOH) or Potassium Hydroxide (KOH).
- Solvent: Ethanol or Methanol.[1][2][3]

Step-by-Step Protocol

- Preparation: Dissolve 10 mmol of 4'-Chloroacetophenone in 15 mL of ethanol in a round-bottom flask.
- Activation: Add 10 mmol of 2-Chlorobenzaldehyde to the solution.
- Catalysis: Slowly add 5 mL of 40% NaOH (aq) dropwise while stirring at room temperature.
- Reaction: Stir the mixture for 4–6 hours. A solid precipitate (the chalcone) will form as the reaction progresses.
- Quenching: Pour the reaction mixture into 100 mL of ice-cold water containing dilute HCl (to neutralize excess base).
- Isolation: Filter the precipitate using a Büchner funnel.
- Purification: Recrystallize the crude solid from hot ethanol to yield pale yellow crystals.
- Drying: Dry in a vacuum desiccator over anhydrous

.

Workflow Visualization



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Figure 1: Step-by-step synthesis workflow for **2,4'-Dichlorochalcone** via Claisen-Schmidt condensation.

Spectroscopic Characterization

The following data represents the characteristic spectral profile for **2,4'-Dichlorochalcone**.

Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the formation of the

-unsaturated ketone system. The conjugation lowers the carbonyl stretching frequency compared to non-conjugated ketones.[4]

Functional Group	Frequency (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">)	Assignment
C=O Stretch	1655 – 1665	Conjugated ketone (characteristic of chalcones).
C=C Stretch	1580 – 1600	Alkenyl C=C stretch (conjugated).[1]
C-H (Ar)	3050 – 3100	Aromatic C-H stretching.[1]
C=C (Ar)	1450 – 1550	Aromatic ring skeletal vibrations.
C-Cl	700 – 750	C-Cl stretching (strong bands).[1]
=C-H (Bend)	970 – 980	Trans-alkene out-of-plane bending.[1]

Interpretation: The absence of a broad -OH band (3400 cmngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">

) confirms the dehydration of the intermediate aldol adduct. The sharp peak at ~975 cm specifically indicates the trans (geometry of the double bond.

Mass Spectrometry (MS)

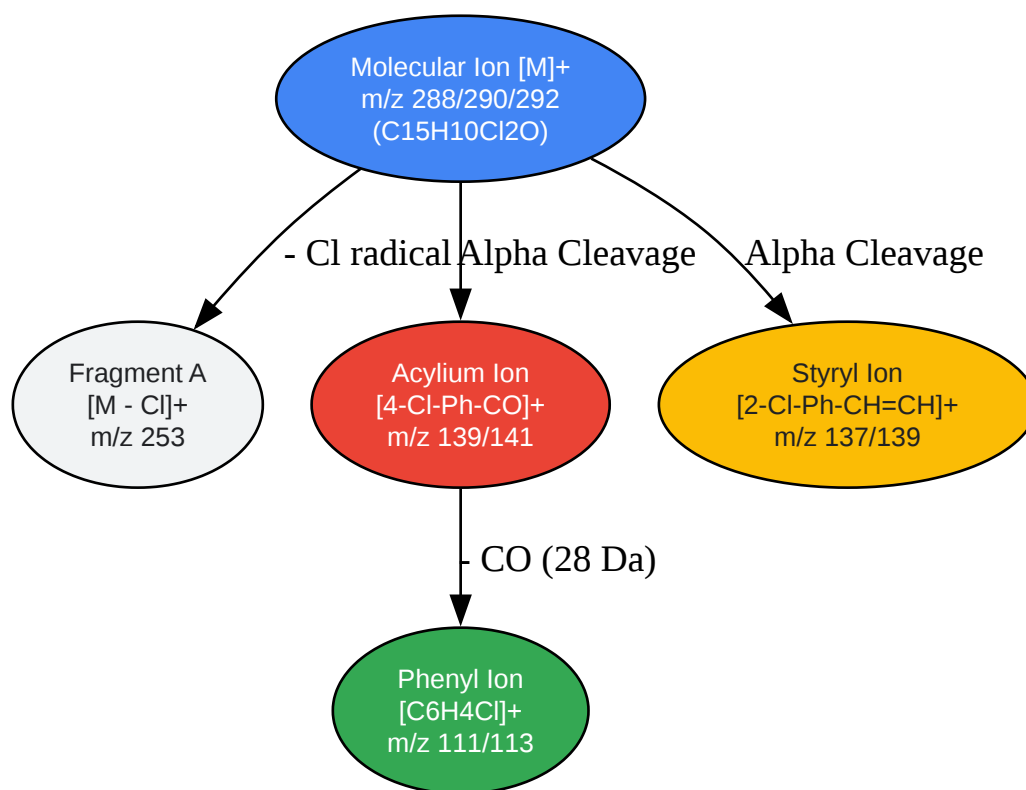
Mass spectrometry provides molecular weight confirmation and structural insights via fragmentation.[1]

- Molecular Formula:

- Molecular Weight: 289.15 g/mol
- Isotope Pattern: The presence of two chlorine atoms results in a characteristic M : M+2 : M+4 cluster with approximate intensities of 9 : 6 : 1.

Key Fragmentation Pathways:

- Molecular Ion (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">):
288/290/292.
- ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">-Cleavage: Loss of the A-ring (4-chlorophenyl) or B-ring (2-chlorostyryl) fragments.
- Loss of CO: A common fragmentation in chalcones (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">).
- Loss of Cl:ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">peaks.[\[5\]](#)



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Figure 2: Proposed fragmentation pathway for **2,4'-Dichlorochalcone** in Electron Impact (EI) MS.

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for establishing the structure and stereochemistry.

¹H NMR (400 MHz, CDCl₃)

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The spectrum is characterized by the distinct doublets of the enone system and the splitting patterns of the two non-equivalent aromatic rings.

Proton (<code>ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted"></code> ppm)	Multiplicity	(Hz)	Integration	Assignment
8.15	Doublet (d)	15.6	1H	H- (C3-H). Deshielded by conjugation & 2- Cl.
7.95	Doublet (d)	8.5	2H	H-2',6' (Ring A). [1] Ortho to carbonyl. [1]
7.48	Doublet (d)	15.6	1H	H- <code>ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted"></code> (C2-H).
7.45	Doublet (d)	8.5	2H	H-3',5' (Ring A). [1] Meta to carbonyl. [1]
7.60 – 7.25	Multiplet (m)	-	4H	H-3,4,5,6 (Ring B). 2-Cl substitution creates ABCD pattern. [1]

Critical Analysis:

- Coupling Constant (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

) : The large coupling constant (

Hz) between H-

and H-

confirms the trans (

) configuration. A cis isomer would show ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

Hz.
- Chemical Shift Logic: H-ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

is significantly downfield (

8.15) compared to H-ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

due to resonance (positive charge character at the

-carbon) and the anisotropic effect of the ortho-chloro substituent on Ring B.

C NMR (100 MHz, CDCl

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Carbon Type	ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted"> (ppm)	Assignment
Carbonyl (C=O)	189.2	Ketone carbonyl carbon.
C-ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">	140.5	Alkene -carbon.
C-ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">	123.8	Alkene -carbon.
Aromatic C-Cl	139.5, 135.2	Ipsso carbons attached to Cl.[1]
Aromatic CH	127.0 – 131.0	Remaining aromatic carbons. [1]

Quality Control & Purity Assessment

To ensure the integrity of the synthesized compound for research applications:

- Melting Point: The pure compound should melt sharply between 94–96 °C (representative range for dichloro- analogs). Broad ranges indicate impurities.[1]
- TLC Analysis: Mobile phase Hexane:Ethyl Acetate (8:2).[1] The product should appear as a single dark spot under UV light ().
- Appearance: The product must be crystalline and pale yellow. Darkening indicates decomposition or polymer formation.[1]

References

- PubChem.4'-Chlorochalcone Compound Summary. National Center for Biotechnology Information.[1] Available at: [\[Link\]](#)
- Bale, A. T., et al. (2022).[3][6] Synthesis and Biological Study of Substituted 2''-Hydoxy, 2'',4''-dichloro Chalcones. Advanced Journal of Chemistry-Section A. Available at: [\[Link\]](#)[1][6]

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